

NVP-BSK805 dihydrochloride solution preparation and storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NVP-BSK805 dihydrochloride

Cat. No.: B10761840

[Get Quote](#)

NVP-BSK805 Dihydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **NVP-BSK805 dihydrochloride** solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **NVP-BSK805 dihydrochloride**?

A1: Dimethyl sulfoxide (DMSO) is the most commonly recommended solvent for preparing high-concentration stock solutions of **NVP-BSK805 dihydrochloride**. It is soluble in DMSO at concentrations of ≥ 20.95 mg/mL, 25 mg/mL, and up to 50 mM.^{[1][2]} For aqueous solutions, it is soluble in water up to 100 mM and in PBS (pH 7.2) at 10 mg/mL.^[2]

Q2: How should I store the solid **NVP-BSK805 dihydrochloride** compound?

A2: The solid compound should be stored desiccated at -20°C for long-term stability, where it can be stable for at least two to four years.^{[2][3]} Some suppliers suggest that storage at +4°C is also acceptable. For shipping, it is typically sent at room temperature.^{[2][4]}

Q3: What are the recommended storage conditions for **NVP-BSK805 dihydrochloride** stock solutions?

A3: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.^[5] For long-term storage, it is recommended to store aliquots at -80°C, where they are stable for up to 6 months.^[5] For shorter-term storage, -20°C is suitable for up to 1 month.^{[5][6]}

Q4: Can I prepare a working solution for in vivo experiments directly in an aqueous buffer?

A4: While **NVP-BSK805 dihydrochloride** has some solubility in aqueous buffers, for in vivo studies, a formulation with co-solvents is often used to ensure solubility and stability. A common method involves using a vehicle of PEG300, Tween-80, and saline.^[4] It is recommended to prepare fresh working solutions for in vivo experiments on the day of use.^[5]

Q5: My **NVP-BSK805 dihydrochloride** solution appears cloudy or has precipitated. What should I do?

A5: If you observe precipitation or cloudiness, gentle warming and/or sonication can be used to aid dissolution.^[5] This is a common issue if the compound's solubility limit is exceeded or if it has been stored improperly. Refer to the troubleshooting guide below for more detailed steps.

Data Summary

Solubility Data

Solvent	Concentration	Reference
DMSO	≥20.95 mg/mL	[1]
DMSO	25 mg/mL	[2]
DMSO	up to 50 mM	
DMSO	10 mM	[3][7]
Water	up to 100 mM	
PBS (pH 7.2)	10 mg/mL	[2]
DMF	20 mg/mL	[2]
Ethanol	1 mg/mL	[2]
0.1N HCl (aq)	Soluble	[8]

Storage and Stability

Form	Storage Temperature	Stability	Reference
Solid	-20°C (desiccated)	≥ 2 years	[3]
Solid	+4°C	Not specified	
Stock Solution	-80°C	6 months	[5]
Stock Solution	-20°C	1 month	[5][6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

- **Weighing:** Accurately weigh the desired amount of **NVP-BSK805 dihydrochloride** powder (Molecular Weight: 563.47 g/mol [6][9]).
- **Solvent Addition:** Add the appropriate volume of DMSO to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, dissolve 5.63 mg of the compound

in 1 mL of DMSO.

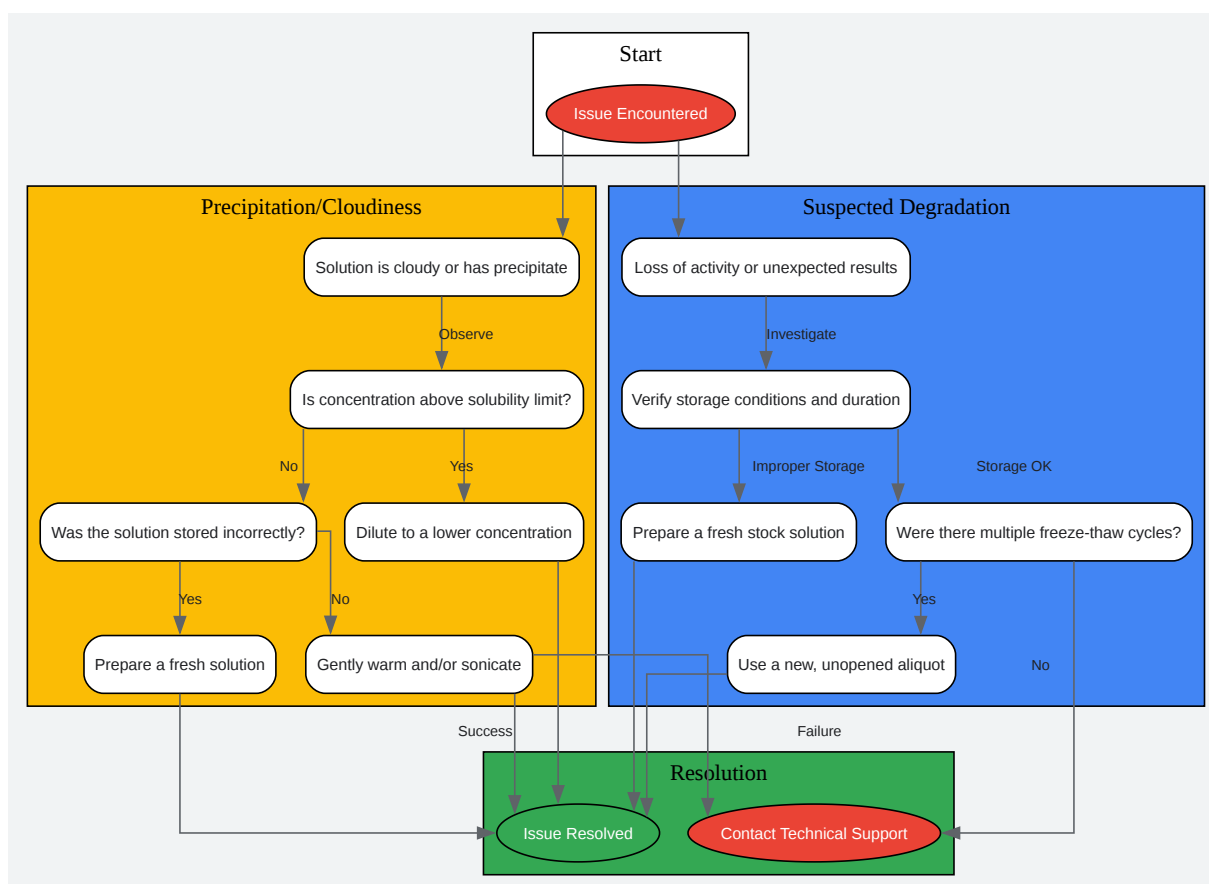
- **Dissolution:** Vortex or sonicate the solution at room temperature until the compound is completely dissolved. Gentle warming can be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes and store at -80°C for up to 6 months or -20°C for up to 1 month.^[5]

Protocol 2: Preparation of an In Vivo Working Solution (Example)

This protocol is based on a method for preparing a formulation for oral administration in mice.^[4]

- **Initial Dilution:** Prepare a 25.0 mg/mL stock solution of **NVP-BSK805 dihydrochloride** in DMSO.
- **Vehicle Preparation:** In a sterile tube, combine the following in the specified order:
 - 400 µL of PEG300
 - 50 µL of Tween-80
- **Mixing:** Mix the PEG300 and Tween-80 thoroughly.
- **Adding the Drug:** Add 100 µL of the 25.0 mg/mL DMSO stock solution to the PEG300/Tween-80 mixture and mix until a clear solution is obtained.
- **Final Dilution:** Add 450 µL of physiological saline to the mixture to reach a final volume of 1 mL. This results in a final drug concentration of 2.5 mg/mL.
- **Use:** It is recommended to use this working solution on the same day it is prepared.^[5]

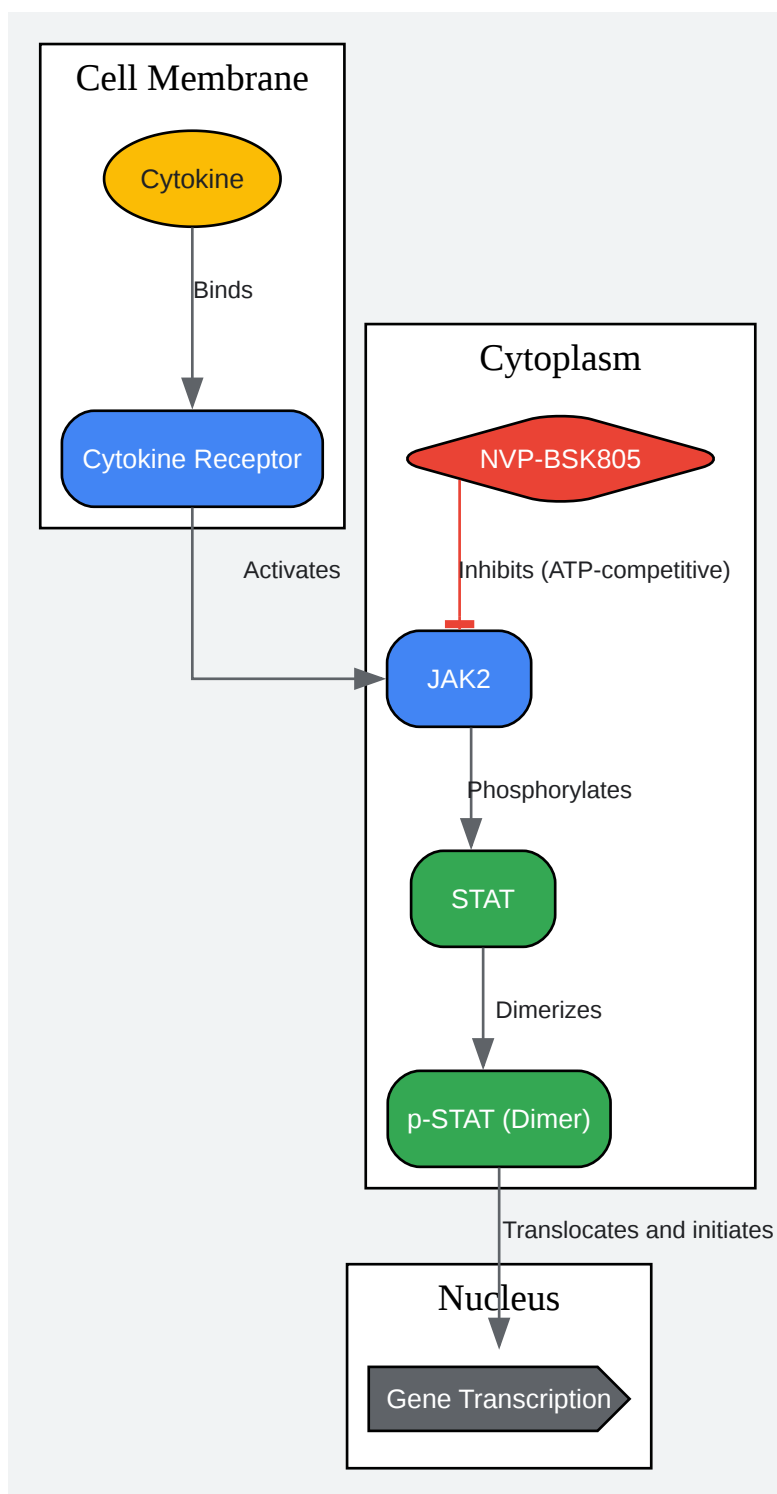
Troubleshooting Guide



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for NVP-BSK805 solution issues.

Signaling Pathway Inhibition



[Click to download full resolution via product page](#)

Caption: NVP-BSK805 inhibits the JAK2-STAT signaling pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NVP-BSK805 | CAS:1092499-93-8 | ATP-competitive JAK2 inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 2. caymanchem.com [caymanchem.com]
- 3. NVP-BSK805 | 1092499-93-8 | JAK | MOLNOVA [molnova.com]
- 4. NVP-BSK805 dihydrochloride | JAK2 抑制剂 | MCE [medchemexpress.cn]
- 5. medchemexpress.com [medchemexpress.com]
- 6. adooq.com [adooq.com]
- 7. NVP-BSK805 dihydrochloride | CAS: Probechem Biochemicals [probechem.com]
- 8. axonmedchem.com [axonmedchem.com]
- 9. scbt.com [scbt.com]
- To cite this document: BenchChem. [NVP-BSK805 dihydrochloride solution preparation and storage]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10761840#nvp-bsk805-dihydrochloride-solution-preparation-and-storage\]](https://www.benchchem.com/product/b10761840#nvp-bsk805-dihydrochloride-solution-preparation-and-storage)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com